

Technical Guide to 4-sec-Butylaniline for Research Professionals

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Compound of Interest

Compound Name: 4-sec-Butylaniline

Cat. No.: B1345595

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This in-depth technical guide provides comprehensive safety information, physical and chemical properties, and generalized experimental protocols for **4-sec-butylaniline** (CAS RN: 30273-11-1). The content is specifically tailored for researchers, scientists, and professionals in drug development, presenting key data in accessible formats and outlining safety procedures for laboratory settings.

Safety Data and Hazard Identification

4-sec-Butylaniline is classified as a toxic compound and requires careful handling to minimize exposure. The primary hazards are acute toxicity if swallowed, in contact with skin, or if inhaled. It is also known to cause skin and serious eye irritation.

GHS Hazard Information

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	3	H301: Toxic if swallowed
Acute Toxicity, Dermal	3	H311: Toxic in contact with skin
Acute Toxicity, Inhalation	3	H331: Toxic if inhaled
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation

Precautionary Statements

Safe handling and emergency procedures are summarized by the following precautionary statements.[\[1\]](#)[\[2\]](#)

Type	Code	Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapors/spray. [3]
P270		Do not eat, drink or smoke when using this product. [2]
P271		Use only outdoors or in a well-ventilated area. [2]
P280		Wear protective gloves/protective clothing/eye protection/face protection. [2]
Response	P301+P310	IF SWALLOWED: Immediately call a POISON CENTER/doctor.
P302+P352		IF ON SKIN: Wash with plenty of water.
P304+P340		IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305+P351+P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
Storage	P403+P233	Store in a well-ventilated place. Keep container tightly closed. [2]
P405		Store locked up. [2]
Disposal	P501	Dispose of contents/container to an approved waste disposal plant. [3]

Physicochemical Properties

The following table summarizes the key physical and chemical properties of **4-sec-butylaniline**.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₅ N	[4] [5]
Molecular Weight	149.24 g/mol	[1] [4]
CAS Number	30273-11-1	[1] [4] [5]
Appearance	Colorless to yellow clear liquid	[1]
Boiling Point	238 °C	[1]
Flash Point	107 °C	[1]
Specific Gravity (20/20)	0.94	[1]
Refractive Index	1.54	[1]
Storage Temperature	Room temperature (Recommended <15°C in a cool, dark place)	[1]
Purity	>98.0% (GC)	[1]

Handling and Storage Procedures

Proper handling and storage are critical to ensure safety and maintain the integrity of **4-sec-butylaniline**.

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.
- Avoid direct contact with skin and eyes by wearing appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- Do not eat, drink, or smoke in areas where the chemical is handled.

- Wash hands thoroughly after handling.
- The compound is air sensitive; store under an inert atmosphere.[1]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[2]
- Keep in a dark place.[1]
- Store locked up.[2]

Experimental Protocols

While specific, detailed experimental protocols for reactions involving **4-sec-butylaniline** are not readily available in public literature, a generalized procedure for the synthesis of an azo dye using an aromatic amine like **4-sec-butylaniline** is provided below as a representative example. Researchers should adapt this protocol based on the specific reactivity of **4-sec-butylaniline** and the desired product, and always conduct a thorough risk assessment before proceeding.

Generalized Protocol for Azo Dye Synthesis

Azo dyes are typically synthesized via a two-step process: diazotization of a primary aromatic amine followed by coupling with an activated aromatic compound.

Step 1: Diazotization of **4-sec-Butylaniline**

- Dissolve a molar equivalent of **4-sec-butylaniline** in a solution of hydrochloric acid and water.
- Cool the solution to 0-5 °C in an ice bath.
- Slowly add a pre-cooled aqueous solution of sodium nitrite (a slight molar excess) to the **4-sec-butylaniline** solution while maintaining the temperature below 5 °C.
- Stir the mixture for 15-30 minutes at this temperature to ensure complete formation of the diazonium salt.

Step 2: Coupling Reaction

- In a separate beaker, dissolve a molar equivalent of a coupling agent (e.g., a phenol or an aromatic amine) in an appropriate solvent (e.g., aqueous sodium hydroxide for phenols, or an acidic solution for amines).
- Cool the solution of the coupling agent in an ice bath.
- Slowly add the cold diazonium salt solution from Step 1 to the cold solution of the coupling agent with vigorous stirring.
- A brightly colored azo dye should precipitate from the solution.
- Continue stirring the reaction mixture in the ice bath for 30-60 minutes to ensure complete reaction.
- Isolate the solid dye by vacuum filtration, wash it with cold water, and dry it.

Visualized Workflows and Relationships

The following diagrams illustrate key logical workflows for handling **4-sec-butylaniline** safely in a research environment.

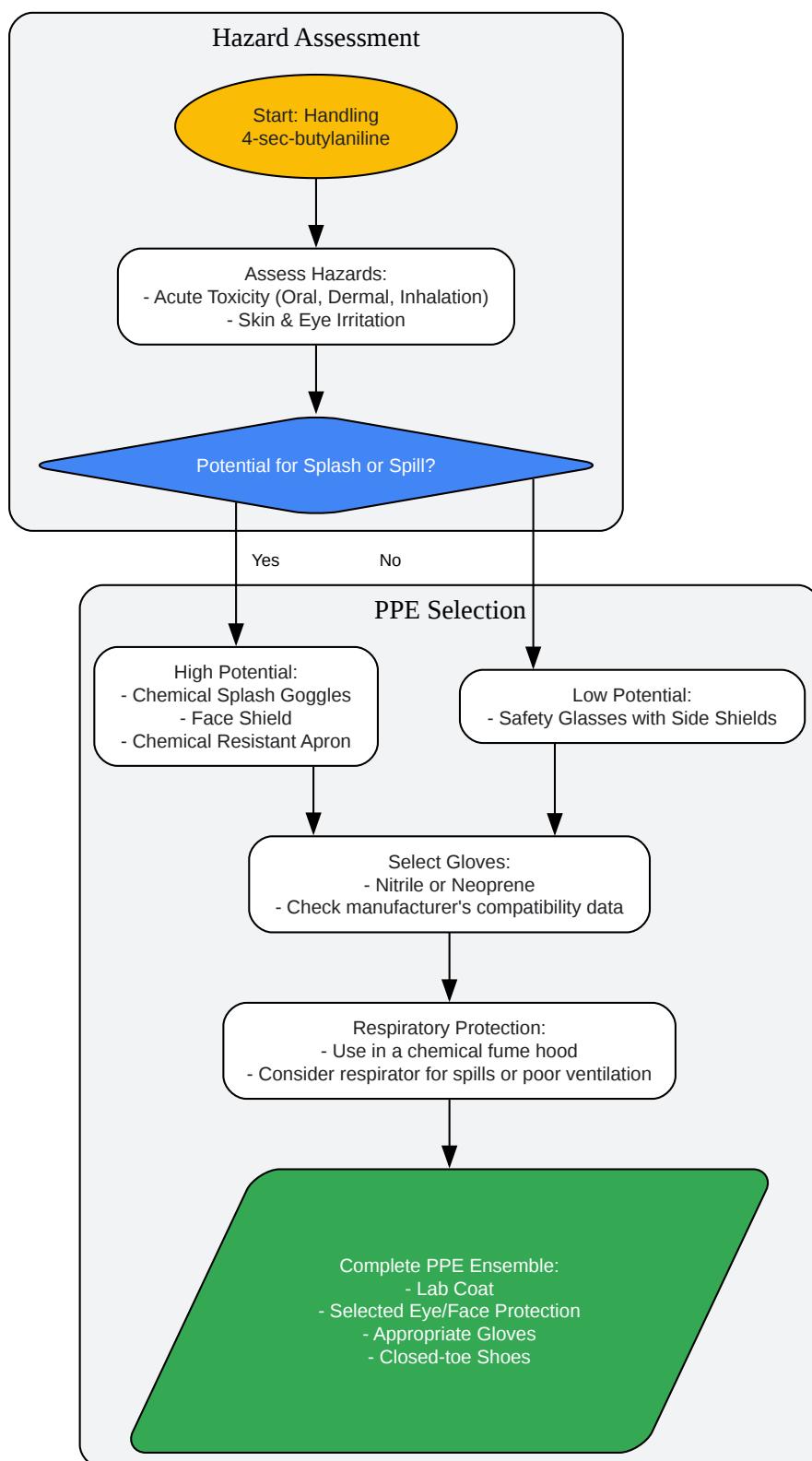
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Figure 1. Decision workflow for selecting appropriate PPE when handling **4-sec-butylaniline**.

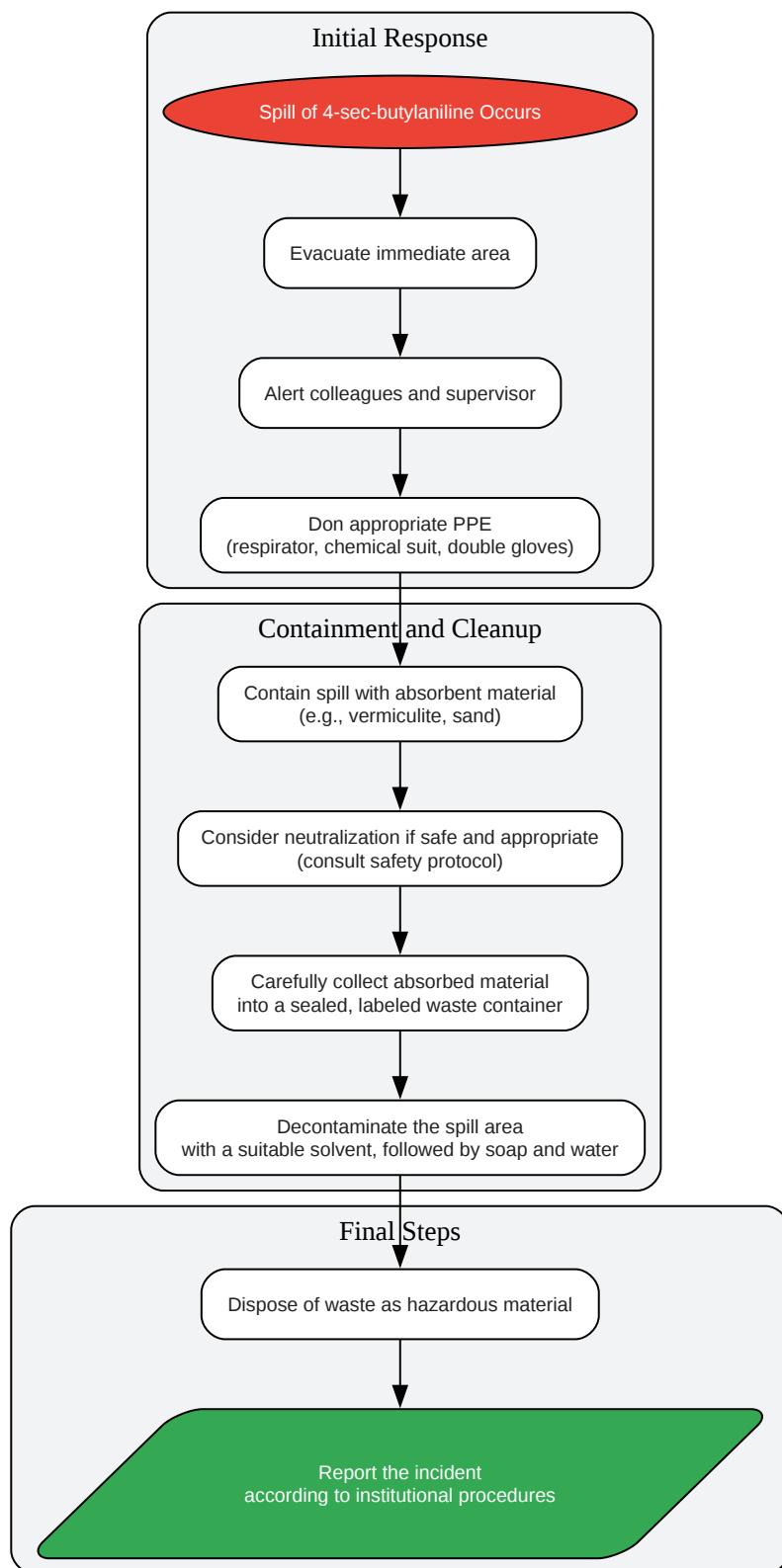
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Figure 2. Logical workflow for responding to a spill of **4-sec-butylaniline**.

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